

safety precautions for handling 2-Chloro-5-(trifluoromethyl)benzophenone

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Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethyl)benzophenone

Cat. No.: B1586302

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An Application Note and Protocol for the Safe Handling of **2-Chloro-5-(trifluoromethyl)benzophenone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of **2-Chloro-5-(trifluoromethyl)benzophenone** (CAS No. 789-96-8). As a halogenated aromatic ketone, this compound presents specific hazards that necessitate rigorous safety protocols. This guide is designed to provide laboratory personnel with the technical knowledge and practical steps required to minimize exposure and mitigate risks. The protocols herein are grounded in the principle of the hierarchy of controls, emphasizing engineering controls and established safe laboratory practices.

Introduction and Hazard Analysis

2-Chloro-5-(trifluoromethyl)benzophenone is a chemical intermediate utilized in various synthetic applications, including agrochemical and pharmaceutical research.^[1] Its molecular structure, featuring a chlorinated and a trifluoromethylated phenyl ring, contributes to its chemical properties and also dictates its hazard profile.^{[2][3]} While comprehensive toxicological data for this specific compound is limited, the available Safety Data Sheets (SDS) classify it as hazardous.^{[4][5]}

The primary known hazards associated with **2-Chloro-5-(trifluoromethyl)benzophenone** are:

- Harmful if swallowed (Acute Toxicity, Oral).[4]
- Causes skin irritation.[4][6]
- Causes serious eye irritation.[4][6]
- May cause respiratory irritation.[4][7]

It is crucial to note that the full toxicological properties have not been completely investigated. [5] Therefore, it must be handled with the assumption that it may have other unknown harmful effects.

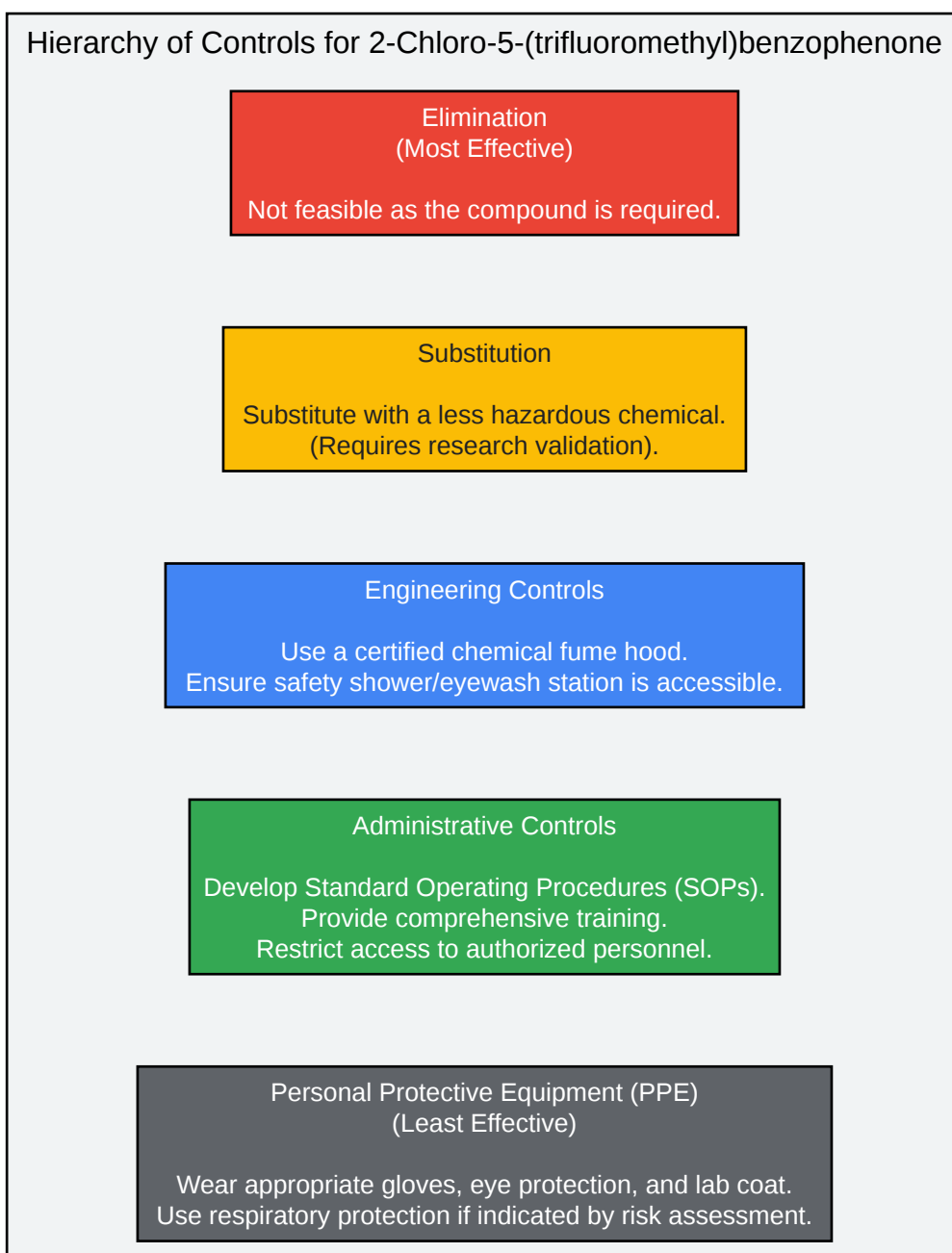
Physicochemical and Hazard Data Summary

The following table summarizes the key identification and hazard information for **2-Chloro-5-(trifluoromethyl)benzophenone**.

Parameter	Information	Source(s)
CAS Number	789-96-8	[4][8]
Molecular Formula	C ₁₄ H ₈ ClF ₃ O	[2]
Molecular Weight	284.66 g/mol	[2]
Physical Form	Solid, Powder/Crystal	[6][9]
GHS Signal Word	Warning	[6]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4][6][7]
Occupational Exposure Limits	Data not available. Personnel should operate under the principle of ALARA (As Low As Reasonably Achievable).	[5][9][10]

The Hierarchy of Controls: A Systematic Approach to Safety

Effective risk management involves implementing a hierarchy of controls. This framework prioritizes the most effective control measures to eliminate or minimize hazards before relying on personal protective equipment (PPE).



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Caption: Hierarchy of Controls for managing exposure risks.

The most critical control measure for handling this compound is the consistent use of Engineering Controls. All procedures that may generate dust or aerosols must be performed inside a certified chemical fume hood to prevent inhalation.[4][8][9]

Personal Protective Equipment (PPE) Protocol

While engineering controls are primary, appropriate PPE is mandatory as the final barrier of protection.[11] The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

Protection Type	Recommended Equipment	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents direct skin contact and absorption. Always inspect gloves for tears or punctures before use. Use proper glove removal technique to avoid contaminating skin.[8][11]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes, dust, or vapors. Goggles are required when there is a significant splash risk.[5][9][11]
Body Protection	Fully buttoned laboratory coat.	Protects skin and personal clothing from contamination. [11]
Respiratory Protection	Not required under normal use within a fume hood.	A NIOSH-approved particulate respirator (e.g., N95) may be required for large quantity handling or spill cleanup outside of a fume hood.[11][12]

Standard Operating Procedures (SOPs)

Adherence to detailed, step-by-step protocols is essential for ensuring safety and experimental integrity.

Protocol for Weighing and Handling the Solid Compound

This protocol is designed to minimize the generation of airborne particulates and prevent cross-contamination.

- Preparation:
 - Ensure a certified chemical fume hood is operational.[9]
 - Verify that a safety shower and eyewash station are accessible and functional.[5]
 - Decontaminate the work surface within the fume hood.
 - Assemble all necessary materials: the chemical container, spatula, weigh boat/paper, and a sealable container for the final preparation.
 - Don all required PPE as detailed in Section 3.
- Handling and Weighing:
 - Perform all manipulations within the fume hood sash at the lowest practical height.
 - Carefully open the stock container. Avoid any sudden movements that could aerosolize the powder.
 - Use a clean spatula to carefully transfer the desired amount of **2-Chloro-5-(trifluoromethyl)benzophenone** to the weigh boat. Do not pour the powder directly from the container.
 - Once the desired amount is weighed, securely close the stock container.
 - Carefully transfer the weighed compound to the reaction vessel or receiving container.

- Post-Handling:
 - Clean the spatula and work surface thoroughly.
 - Treat any contaminated disposable materials (e.g., weigh paper, wipes) as hazardous waste.[\[11\]](#)
 - Remove PPE in the correct order to prevent self-contamination.
 - Wash hands thoroughly with soap and water after the procedure is complete.[\[6\]](#)[\[8\]](#)

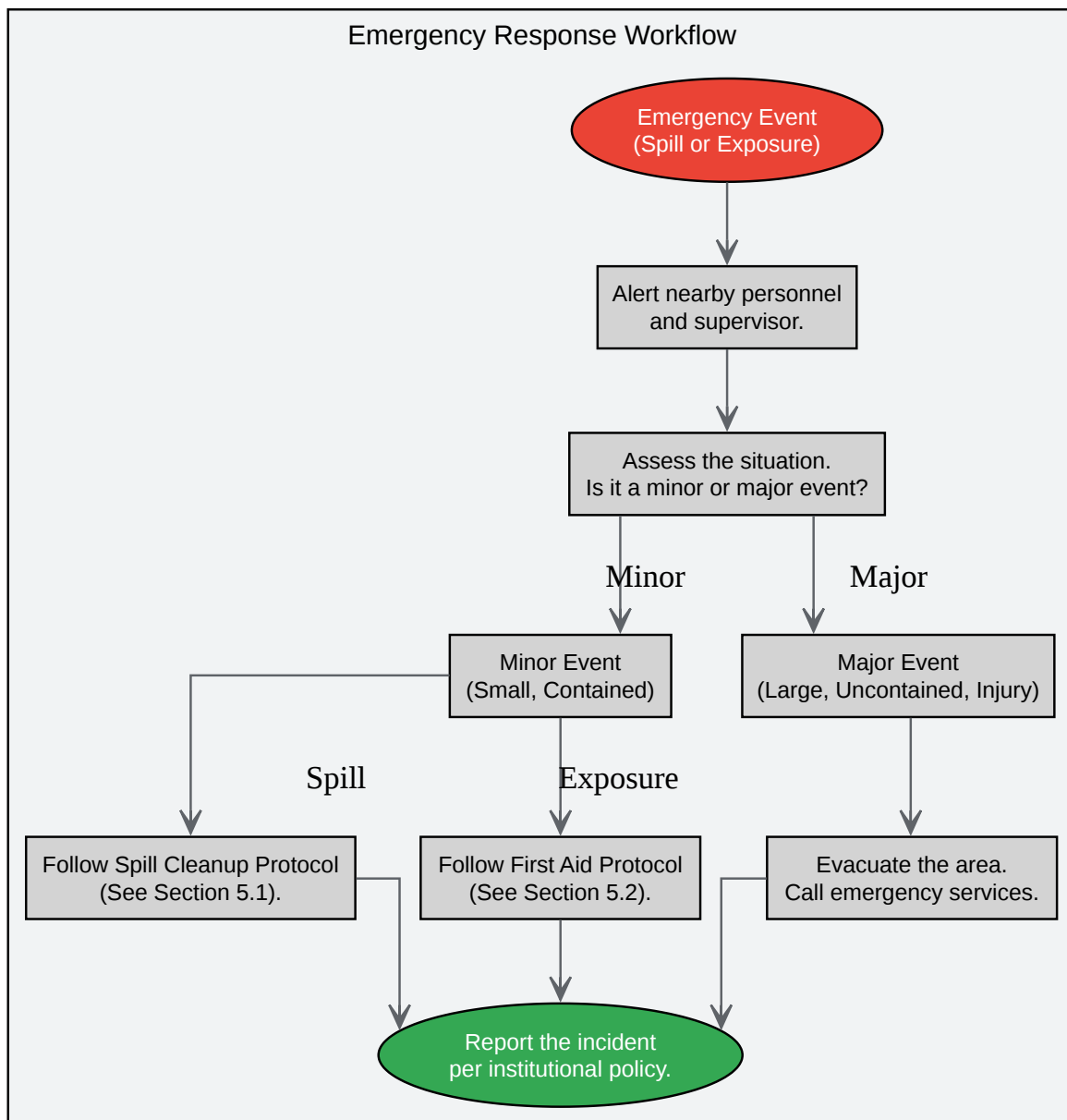
Storage Protocol

Proper storage is critical to maintaining chemical integrity and preventing accidental release.

- Location: Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[8\]](#)
- Container: Keep the container tightly closed to prevent contamination.[\[4\]](#)
- Security: Store in a locked cabinet or area to restrict access to authorized personnel only.[\[4\]](#)
[\[8\]](#)
- Incompatibilities: Segregate from strong oxidizing agents, strong reducing agents, and strong bases.[\[5\]](#)[\[13\]](#)

Emergency Procedures

Rapid and correct response to an emergency is critical. All personnel must be familiar with these procedures before handling the chemical.



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Caption: Flowchart for emergency response procedures.

Spill Cleanup Protocol

- Small Spills (Solid):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, gently cover the spill with an inert absorbent material like sand or vermiculite to prevent it from becoming airborne.[4]
- Carefully sweep the absorbed material into a designated hazardous waste container.[9]
- Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose of all cleanup materials as hazardous waste.[11]

First Aid and Exposure Protocol

Immediate action is required in case of personal exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][6][8]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [5][6]
- Inhalation: Remove the person to fresh air and keep them in a position comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[5][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER or doctor for treatment advice.[4][8]

Waste Disposal

All waste containing **2-Chloro-5-(trifluoromethyl)benzophenone** must be treated as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed hazardous waste container.[11]
- Contaminated Materials: This includes gloves, weigh paper, and any other disposable items that have come into contact with the chemical. These must also be placed in the hazardous

waste container.[11]

- Disposal: All disposal must be carried out in strict accordance with local, state, and federal regulations.[13] Do not discharge into drains or the environment.[4][5]

Conclusion

2-Chloro-5-(trifluoromethyl)benzophenone is a valuable research chemical that can be handled safely by adhering to the protocols outlined in this guide. The foundation of safety lies in a thorough understanding of the compound's hazards, the consistent application of the hierarchy of controls, and preparedness for emergency situations. By integrating these practices into all laboratory workflows, researchers can protect themselves, their colleagues, and the environment.

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